

basic properties of 3-benzyl-4H-1,2,4-triazole

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Compound of Interest

Compound Name: 3-benzyl-4H-1,2,4-triazole

CAS No.: 21117-34-0

Cat. No.: B2892321

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Technical Profile: 3-Benzyl-4H-1,2,4-triazole

Core Identity & Structural Dynamics

Executive Summary

3-Benzyl-4H-1,2,4-triazole (CAS: 10453-89-1 for the parent 1H-isomer context) represents a privileged scaffold in medicinal chemistry. While often designated as the "4H" tautomer in specific nomenclature or transition-state analysis, the molecule exists in a dynamic tautomeric equilibrium dominated by the 1H- and 2H-forms in solution. Its significance lies in its dual functionality: the benzyl group provides hydrophobic anchoring (π -stacking interactions), while the triazole ring acts as a bioisostere for amides or esters, offering hydrogen bond donor/acceptor sites with high metabolic stability.

Recent high-impact applications include its role as a core pharmacophore in Receptor Interacting Protein 1 (RIP1) kinase inhibitors (e.g., GSK2982772) and broad-spectrum antifungal agents.

Physicochemical Profile

The following data represents the consensus values for the purified crystalline solid. Note that "4H" refers to the specific tautomer often trapped via N4-substitution, but the parent compound freely tautomerizes.

Property	Value / Description	Contextual Note
Molecular Formula	C	
	H	
	N	
Molecular Weight	159.19 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	129–131 °C	High crystallinity due to intermolecular H-bonding.
Solubility	DMSO, Methanol, Ethanol	Poor solubility in water; improved by salt formation.
LogP / LogD	~2.3 (LogP); ~3.8 (LogD at pH 7.4)	Lipophilicity is modulated by the benzyl orientation.
pKa (Acidic)	~10.0–10.3	Deprotonation of the triazole ring (forming triazolate).
pKa (Basic)	~2.3–2.5	Protonation at N4 (forming triazolium).
Tautomerism	1H	1H is thermodynamically preferred in the solid state.
	2H	
	4H	

Structural Dynamics: The Tautomeric "Chameleon"

Understanding the tautomerism is critical for predicting reactivity (alkylation) and binding modes (docking). The 4H-form, while less stable in the unsubstituted parent, is often the bioactive

conformation when the nitrogen at position 4 is engaged in hydrogen bonding within an enzyme pocket.

Figure 1: Tautomeric Equilibrium of 3-Benzyl-1,2,4-triazole The diagram below illustrates the proton migration that defines the molecule's reactivity profile.

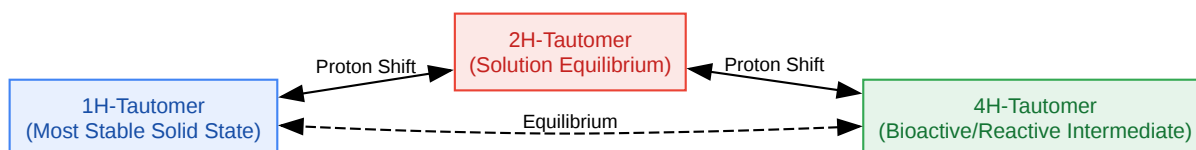


Fig 1. Tautomeric equilibrium showing the 1H, 2H, and 4H forms. The 4H form is critical for specific binding interactions despite lower stability.

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Synthetic Methodology

The most robust route for synthesizing 3-benzyl-1,2,4-triazole avoids the ambiguity of alkylating a pre-formed triazole ring. Instead, the Einhorn-Brunner or Pellizzari type cyclization from acyclic precursors ensures the correct carbon skeleton construction.

Protocol: Cyclization of Phenylacetyl Hydrazide

This method is preferred for its scalability and purity profile.

Reagents:

- Phenylacetyl hydrazide (1.0 eq)
- Formamide (Excess, acts as solvent/reagent) or Formamidine acetate
- Catalyst: Acetic acid or Reflux conditions[1][2][3]

Step-by-Step Workflow:

- Preparation: Charge a reaction vessel with phenylacetyl hydrazide.

- Cyclocondensation: Add excess formamide (5–10 eq). Heat the mixture to 140–150 °C. The high temperature drives the condensation and subsequent dehydration.
- Monitoring: Monitor by TLC or LC-MS for the disappearance of the hydrazide (M+H = 151) and appearance of the triazole (M+H = 160).
- Work-up: Cool the mixture to room temperature. Dilute with water/ice. The product often precipitates directly.
- Purification: Filter the solid. Recrystallize from ethanol/water to obtain pure 3-benzyl-1,2,4-triazole (MP: 129–131 °C).

Figure 2: Synthetic Pathway

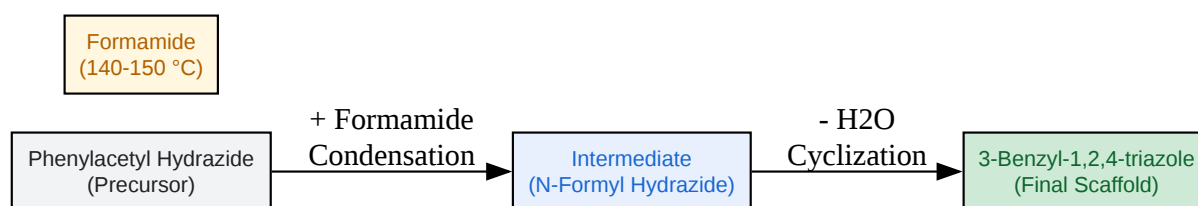


Fig 2. Thermal cyclocondensation of phenylacetyl hydrazide to form the triazole core.

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Reactivity & Functionalization

As a Senior Application Scientist, it is crucial to note that the "3-benzyl" group directs steric hindrance, influencing subsequent functionalization.

- Electrophilic Attack (Alkylation):
 - Reaction with alkyl halides (R-X) in basic media (K₂CO₃/DMF) typically yields a mixture of N1 and N2 alkylated isomers.
 - N1-alkylation is generally favored sterically, but N2-alkylation can occur depending on the solvent polarity and the "benzyl effect" (shielding N4 and N2).

- N4-alkylation is rare without specific directing groups or transient protection strategies.
- Metal Coordination:
 - The N2 and N4 nitrogens are potent ligands for transition metals (Cu, Zn), relevant in metallo-enzyme inhibition studies.

Biological & Pharmaceutical Relevance

The 3-benzyl-1,2,4-triazole moiety is not just a linker; it is a pharmacophore.

- RIP1 Kinase Inhibition:
 - Mechanism: The triazole ring binds in the ATP-binding pocket of Receptor Interacting Protein 1 (RIP1) kinase. The benzyl group occupies the hydrophobic back-pocket (gatekeeper region), providing selectivity over other kinases.
 - Case Study: This scaffold is central to GSK2982772, a clinical candidate for inflammatory diseases (ulcerative colitis, psoriasis). The "4H" nitrogen often serves as a hydrogen bond donor to the hinge region of the kinase.
- Antifungal Activity:
 - Analogous to fluconazole, the triazole nitrogen (N4) can coordinate with the heme iron of CYP51 (lanosterol 14
 - demethylase), inhibiting fungal cell wall synthesis. The benzyl tail mimics the lanosterol substrate structure.

Safety & Handling (SDS Highlights)

- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Storage: Store under inert gas (Argon/Nitrogen) if possible, though the compound is relatively air-stable. Keep cool and dry.

- Disposal: Incineration with afterburner and scrubber (contains Nitrogen oxides).

References

- RIP1 Kinase Inhibitor Discovery: Harris, P. A., et al. "Discovery of a First-in-Class Receptor Interacting Protein 1 (RIP1) Kinase Specific Clinical Candidate (GSK2982772) for the Treatment of Inflammatory Diseases." Journal of Medicinal Chemistry, 2017.[4]
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- General Triazole Synthesis: Potts, K. T. "The Chemistry of 1,2,4-Triazoles." Chemical Reviews, 1961. (Foundational text for Einhorn-Brunner reaction).
- Physicochemical Data: Calculated and experimental values (MP, pKa) derived from PubChem and ChemSpider databases for 1,2,4-triazole derivatives.

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